

Olorofim tissue penetration pharmacokinetic modeling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Olorofim

CAS No.: 1928707-56-5

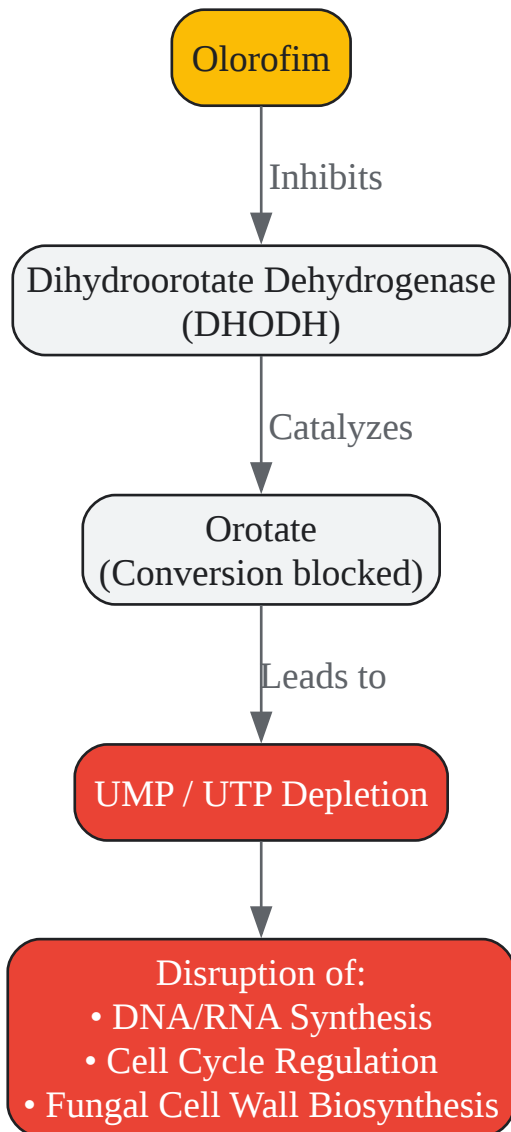
Cat. No.: S527707

Get Quote

Olorofim FAQs for Researchers

Here are answers to common technical questions, based on the latest published and clinical trial data.

- **What is Olorofim's mechanism of action?** **Olorofim** is the first-in-class antifungal from the orotomide family. It acts as a **reversible inhibitor of dihydroorotate dehydrogenase (DHODH)**, a key enzyme in the *de novo* pyrimidine biosynthesis pathway [1] [2]. This inhibition disrupts the production of uridine-5'-monophosphate (UMP) and uridine-5'-triphosphate (UTP), which are crucial for DNA/RNA synthesis, cell cycle regulation, and the formation of UDP-sugars needed for fungal cell wall components like chitin and β -1,3-glucan [3] [2]. The following diagram illustrates the targeted pathway and consequences of DHODH inhibition.



[Click to download full resolution via product page](#)

- **What is the evidence for Olorofim's tissue penetration, particularly in the CNS?** Direct measurements of **Olorofim** concentrations in specific tissues are not published. Evidence for tissue penetration is primarily inferred from **efficacy data in animal models of invasive infection** [4] [5].
 - **Central Nervous System (CNS):** A murine model of CNS coccidioidomycosis (established via intracranial inoculation) showed **Olorofim** significantly improved survival and reduced brain fungal burdens, demonstrating efficacy in a protected site [4]. Fungal loads in the brain remained low or undetectable in most mice 15 days after treatment stopped with a specific dosing regimen [4].
 - **General Efficacy:** Efficacy in disseminated infections is demonstrated in other models. For example, in a murine disseminated model against *Taloromyces marneffe*, intraperitoneal

Olorofim reduced fungal burdens in the kidneys and improved survival [6].

- **What are the established dosing regimens in models and humans?** Dosing varies between animal studies and human trials. The table below summarizes key regimens.

Model / Trial	Dosing Regimen	Key Context / Note
Murine CNS Infection [4]	20-40 mg/kg/day (orally), fractionated (e.g., 13.3 mg/kg three times daily)	More frequent dosing associated with enhanced survival and sustained fungal burden reduction in the brain.
Murine Disseminated Infection [6]	45 mg/kg/day intraperitoneally (15 mg/kg every 8 hours)	--

| **Human Phase 2b Trial** [7] | **Loading dose:** 150 mg twice on day one. **Maintenance:** 90 mg twice daily from day two. | This simplified regimen was implemented after initial pharmacokinetic data from the first patients. |

- **What is the current clinical status and safety profile of Olorofim?** **Olorofim** is an investigational drug currently in advanced clinical trials. A recent Phase IIb study involved 203 patients with invasive fungal diseases who had limited treatment options [7].
 - **Efficacy:** At day 42, a successful global response was confirmed in 28.7% of patients. When including stable disease, the response rate was 75.2% [7].
 - **Safety:** The most clinically significant adverse event was **drug-induced liver injury**, which occurred in 10% of patients. This condition resolved in all cases after dose modification or discontinuation. Gastrointestinal intolerance was also reported [7]. A Phase III study for invasive aspergillosis is underway [7].

Experimental Protocols from Key Studies

Here are detailed methodologies from cited research to assist in your experimental design.

Protocol 1: Murine Model of CNS *Coccidioidomycosis* [4]

- **Infection Model:** CNS infection was established in mice via intracranial inoculation with *Coccidioides immitis* arthroconidia.

- **Treatment:** Oral therapy began 48 hours post-inoculation.
 - **Olorofim Groups:** Doses of 20 or 40 mg/kg/day, administered in fractionated doses (e.g., 6.67 mg/kg three times daily, 10 mg/kg twice daily).
 - **Control Groups:** Vehicle control or fluconazole (25 mg/kg twice daily).
- **Duration & Evaluation:**
 - **Fungal Burden:** Treated for 7 days; brains were harvested for CFU counts on day 9 post-inoculation.
 - **Survival:** Treated for 14 days; survival was monitored for 30 days.

Protocol 2: In Vitro Analysis of Cellular Morphology [3]

- **Strain & Culture:** *Aspergillus fumigatus* clinical isolate AF293 was cultured in liquid Vogel's Minimal Medium. Conidia were inoculated and incubated for 16 hours at 37°C to produce hyphae.
- **Olorofim Exposure:** A stock solution of **Olorofim** (0.5 mg/mL in DMSO) was used at a final inhibitory concentration of 0.1 µg/mL.
- **Live-Cell Imaging:** Hyphae were analyzed using confocal live-cell imaging after labeling with a range of dyes and GFP to visualize cell walls, mitochondria, vacuoles, nuclei, and other organelles.

Guidance for Troubleshooting & Further Research

Since specific pharmacokinetic models for **Olorofim** are not public, here are suggestions for your research.

- **Focus on Efficacy Correlates:** In the absence of concrete tissue concentration data, you can reference the **efficacy data from infection models** [4] [5] [6] as indirect proof of **Olorofim**'s ability to reach and act at the site of infection, including the CNS.
- **Consult General PK Modeling Principles:** For building a pharmacokinetic model, you may need to rely on **general principles of pharmacokinetic modeling** [8], as the specific structural model, equations, and parameters for **Olorofim** have not been published.
- **Monitor Clinical Trial Registries:** For the most current human pharmacokinetic data, monitor official channels like **ClinicalTrials.gov** (NCT05101187) for future publications from the ongoing Phase III trial [1] [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Review of the novel antifungal drug olorofim (F901318) [bmcinfectdis.biomedcentral.com]
2. Review of the Novel Investigational Antifungal Olorofim [mdpi.com]
3. The Dynamic Influence of Olorofim (F901318) on the Cell ... [mdpi.com]
4. The Orotomide Olorofim Is Efficacious in an Experimental ... [pmc.ncbi.nlm.nih.gov]
5. The Role of Olorofim in the Treatment of Filamentous Fungal... [pmc.ncbi.nlm.nih.gov]
6. Dosing regimen of olorofim. [bio-protocol.org]
7. Phase IIb trial shows efficacy in invasive fungal disease for... Olorofim [medicalxpress.com]
8. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

To cite this document: Smolecule. [Olorofim tissue penetration pharmacokinetic modeling].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527707#olorofim-tissue-penetration-pharmacokinetic-modeling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com